

Safe Disposal of 2-(4-Aminophenyl)ethanol: A Procedural Guide

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)ethanol

Cat. No.: B086761

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **2-(4-Aminophenyl)ethanol**, ensuring compliance with safety regulations and minimizing environmental impact.

I. Immediate Safety and Hazard Identification

Before handling **2-(4-Aminophenyl)ethanol** for disposal, it is imperative to be aware of its associated hazards. According to its Safety Data Sheet (SDS), this chemical is considered hazardous.[1] Key hazards include:

- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Irritation: Causes serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

Therefore, appropriate Personal Protective Equipment (PPE) must be worn at all times when handling this chemical. This includes, but is not limited to, safety glasses, chemical-resistant gloves, and a lab coat. All handling of waste should be performed in a well-ventilated area, preferably within a chemical fume hood.[3]

II. Quantitative Data Summary

While specific quantitative limits for the disposal of **2-(4-Aminophenyl)ethanol** are not publicly available and are typically governed by local, state, and federal regulations, the following table summarizes its key chemical and physical properties relevant to its handling and disposal.

| Property | Value | Source |
|------------------------|----------------------------------------------------------|------------------|
| CAS Number | 104-10-9 | --INVALID-LINK-- |
| Molecular Formula | C ₈ H ₁₁ NO | --INVALID-LINK-- |
| Appearance | Solid (powder/crystals) | --INVALID-LINK-- |
| Incompatible Materials | Strong oxidizing agents, Acid anhydrides, Acid chlorides | --INVALID-LINK-- |

III. Step-by-Step Disposal Protocol

The disposal of **2-(4-Aminophenyl)ethanol** must be handled as hazardous chemical waste.^[1]
^[4] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^[4]^[5] The primary directive is to "Dispose of contents/container to an approved waste disposal plant".^[1]^[2]

Experimental Protocol: Waste Collection and Preparation for Disposal

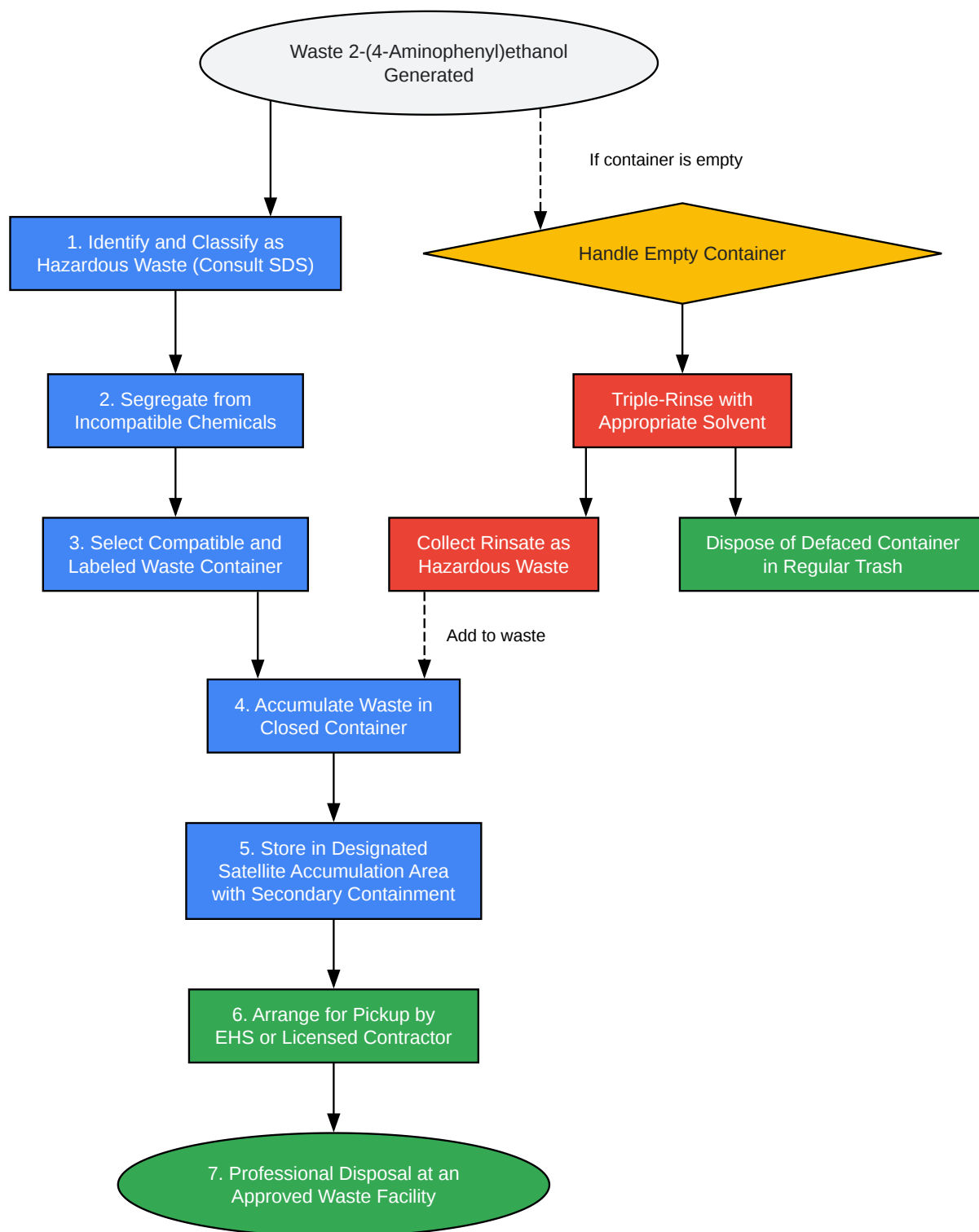
- Waste Identification and Classification:
 - Identify the waste as **2-(4-Aminophenyl)ethanol**.
 - Consult the Safety Data Sheet (SDS) to confirm its hazardous properties.^[6]
 - Classify the waste as hazardous chemical waste.^[6]
- Segregation of Waste:
 - Ensure that **2-(4-Aminophenyl)ethanol** waste is not mixed with incompatible materials such as strong oxidizing agents, acid anhydrides, or acid chlorides.^[1]^[7]
 - Store in a designated container separate from other chemical waste streams to prevent dangerous reactions.^[7]

- Container Selection and Labeling:
 - Select a waste container that is in good condition, free of leaks, and compatible with **2-(4-Aminophenyl)ethanol**. A high-density polyethylene (HDPE) container is generally suitable.[\[4\]](#)[\[8\]](#)
 - The container must have a secure, leak-proof screw-on cap.[\[8\]](#)
 - Affix a "Hazardous Waste" label to the container.[\[4\]](#)[\[6\]](#)
 - On the label, clearly write the full chemical name: "**2-(4-Aminophenyl)ethanol**". Do not use abbreviations or chemical formulas.[\[4\]](#)[\[6\]](#)
 - Include the date when the waste was first added to the container.[\[6\]](#)
- Waste Accumulation and Storage:
 - If dealing with the solid form, carefully transfer the waste into the designated container, minimizing dust formation.[\[1\]](#)
 - If dealing with a solution, carefully pour the waste into the container.
 - Keep the waste container securely closed except when adding more waste.[\[4\]](#)[\[8\]](#)
 - Store the waste container in a designated satellite accumulation area that is in a well-ventilated, secure location.[\[7\]](#)
 - Utilize secondary containment, such as a lab tray, to capture any potential spills or leaks.[\[8\]](#)
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.[\[9\]](#)
 - Follow all institutional procedures for waste pickup requests.
- Disposal of Empty Containers:

- To be considered non-hazardous, the original container of **2-(4-Aminophenyl)ethanol** must be triple-rinsed with a suitable solvent (such as water or ethanol).[\[4\]](#)[\[10\]](#)
- The rinsate from this cleaning process must be collected and disposed of as hazardous waste.[\[4\]](#)
- After triple-rinsing and air-drying, the empty container can be disposed of in the regular trash, with the label fully defaced.[\[10\]](#)

IV. Disposal Process Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-(4-Aminophenyl)ethanol**.



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Caption: Workflow for the proper disposal of **2-(4-Aminophenyl)ethanol**.

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